long-term storage and stability of BMS-561392 formate

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Compound of Interest

Compound Name:	*BMS-561392 formate*
Cat. No.:	*B12385739*

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Technical Support Center: BMS-561392 Formate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the long-term storage and stability of **BMS-561392 formate**. Below you will find troubleshooting guides and frequently asked questions to ensure the integrity of your experiments.

Summary of Storage and Stability Data

Proper handling and storage are critical for maintaining the quality and activity of **BMS-561392 formate**. The following tables summarize the recommended conditions based on available data.

Table 1: Recommended Storage Conditions for **BMS-561392 Formate**

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Form	Condition	Short-Term Storage (Days to Weeks)	Long-Term Storage (Months to Years)
Solid (Powder)	Dry, dark	0 - 4 °C	-20 °C[1]
Stock Solution (in DMSO)	Tightly sealed, protected from light	0 - 4 °C	-20 °C[1] or -80 °C[2]

Note: The solid product is considered stable for several weeks at ambient temperature, such as during shipping.[1] If stored correctly, the shelf life is greater than two years.[1]

Table 2: Solubility of **BMS-561392 Formate**

Solvent	Concentration	Notes
DMSO	250 mg/mL (478.39 mM)[2]	Sonication is recommended to aid dissolution.[2]
Water	Not Soluble	[1]

Troubleshooting Guide

This guide addresses specific issues that may arise during the handling and use of **BMS-561392 formate**.

Q1: My **BMS-561392 formate** powder has changed color or appearance. Is it still usable?

A1: A change in the physical appearance of the solid compound, such as discoloration or clumping, can indicate potential degradation or contamination. We recommend the following steps:

- Verify Storage Conditions: Ensure the compound has been stored according to the recommendations in Table 1 (dry, dark, and at the correct temperature).
- Perform Quality Control: If possible, verify the compound's purity and identity using an appropriate analytical method, such as High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry (MS).

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- Use with Caution: If analytical verification is not possible, use a fresh vial of the compound for critical experiments to ensure reproducible results.

Q2: The compound has precipitated out of my DMSO stock solution. What should I do?

A2: Precipitation can occur if the solution is stored at a lower temperature where the solvent's capacity to keep the compound dissolved is reduced, or if the concentration is too high.

- Warm the Solution: Gently warm the vial to room temperature or slightly above (e.g., in a 37°C water bath) to see if the compound redissolves.
- Sonicate: Use a bath sonicator to aid in redissolving the precipitate.[2]
- Prepare a Fresh Solution: If the precipitate does not redissolve, it may indicate degradation or the formation of an insoluble species. In this case, it is best to prepare a fresh stock solution from solid material. To prevent this issue in the future, consider preparing aliquots of your stock solution to avoid repeated freeze-thaw cycles.

Q3: I am observing a decrease in the compound's activity in my assay over time. What could be the cause?

A3: A perceived loss of activity can be due to compound degradation or issues with the experimental setup.

- Review Solution Age and Storage: Stock solutions are typically stable for up to one month when stored at -20°C. For longer-term storage, -80°C is recommended.[2] If your solution is older, its potency may have declined.
- Evaluate Working Solutions: Diluted working solutions are generally less stable and should be prepared fresh for each experiment. Avoid storing compounds in aqueous buffers for extended periods.
- Check for Contamination: Ensure that the stock solution has not been contaminated. Use sterile techniques when handling solutions.
- Troubleshooting Workflow: Refer to the logical workflow diagram below to systematically identify the source of the issue.

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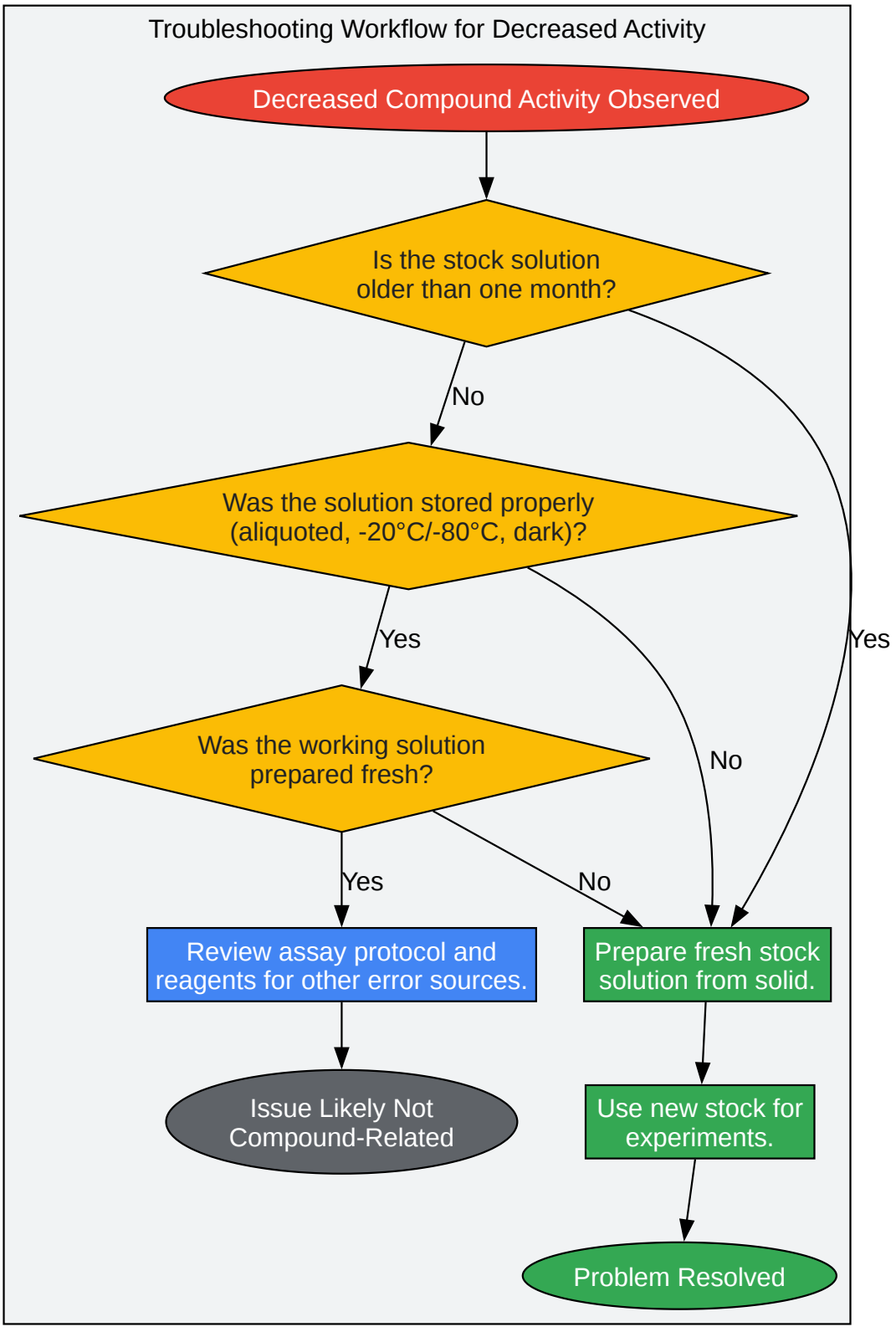

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Caption: Logical workflow for troubleshooting decreased compound activity.

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Experimental Protocols

While specific, validated stability studies for **BMS-561392 formate** are not publicly available, researchers can perform their own stability assessments. Below is a general protocol for evaluating the stability of a stock solution.

General Protocol for Assessing Stock Solution Stability via HPLC

- Preparation of Initial Sample (T=0):
  - Prepare a stock solution of **BMS-561392 formate** in DMSO at a known concentration (e.g., 10 mg/mL).
  - Immediately dilute a small aliquot of this stock solution with an appropriate solvent (e.g., acetonitrile/water) to a final concentration suitable for HPLC analysis.
  - Inject the sample onto the HPLC system to obtain an initial chromatogram. Record the peak area and retention time of the parent compound. This will serve as your baseline (100% purity).
- Storage of Stock Solution:
  - Aliquot the remaining stock solution into several tightly sealed vials.
  - Store the aliquots under the desired conditions (e.g., -20°C, 4°C, room temperature). Protect from light.
- Analysis at Subsequent Time Points:
  - At predetermined intervals (e.g., 1 week, 1 month, 3 months), remove one aliquot from storage.
  - Allow the aliquot to equilibrate to room temperature before opening.
  - Prepare and analyze a sample via HPLC using the exact same method as the T=0 sample.
- Data Analysis:

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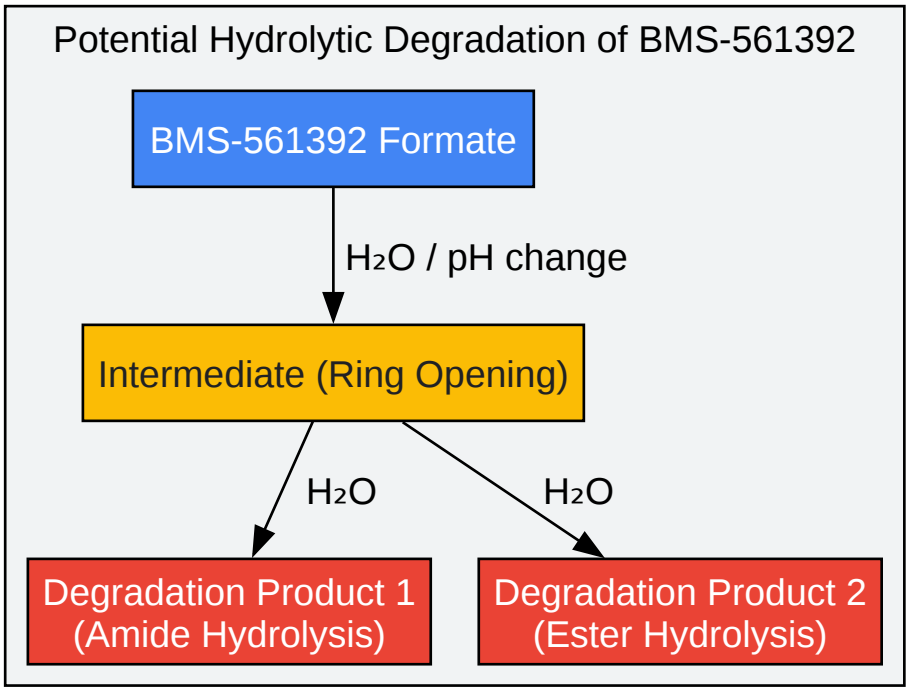
- Compare the peak area of the parent compound at each time point to the T=0 peak area.
- Calculate the percentage of the compound remaining.
- Observe the chromatogram for the appearance of new peaks, which may indicate degradation products.

Potential Degradation Pathway

The chemical structure of BMS-561392 contains functional groups, such as the dioxolanone ring and the acetamide linkage, that are susceptible to hydrolysis, especially under non-neutral pH conditions or in the presence of water. The diagram below illustrates a potential hydrolytic degradation pathway. This is a hypothetical pathway for illustrative purposes, as specific degradation studies have not been published.



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Caption: A potential hydrolytic degradation pathway for **BMS-561392 formate**.

Frequently Asked Questions (FAQs)

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Q: How should I receive and initially handle the solid **BMS-561392 formate**? A: The compound is shipped at ambient temperature and is stable for a few weeks under these conditions.[1] Upon receipt, we recommend storing the sealed vial in a desiccator at -20°C for long-term storage.[1] Before opening the vial for the first time, allow it to equilibrate to room temperature for at least 60 minutes to prevent condensation of moisture onto the solid powder.

Q: What is the best way to prepare a stock solution? A: Use anhydrous DMSO to prepare your stock solution. To achieve the reported solubility of 250 mg/mL, sonication may be necessary to ensure complete dissolution.[2] Once prepared, divide the stock solution into smaller, single-use aliquots to minimize freeze-thaw cycles and potential contamination.

Q: Can I store my working solutions in aqueous buffer? A: It is not recommended. **BMS-561392 formate** is insoluble in water and may be susceptible to hydrolysis in aqueous solutions.[1] Always prepare working dilutions fresh from a DMSO stock solution just prior to your experiment.

Q: Is BMS-561392 the same as DPC 333? A: Yes, BMS-561392 is also known by the synonym DPC 333.[1] It is an inhibitor of TNF-alpha converting enzyme (TACE), also known as ADAM17.[3][4]

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